PSI-697 P-selectin inhibition efficiency optimization

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Compound Focus: **Psi-697**

CAS No.: 851546-61-7

Cat. No.: S540547

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PSI-697 Profile and Efficacy Data

The table below summarizes the core characteristics and experimental efficacy data for **PSI-697**.

Aspect	Details and Experimental Findings
Mechanism of Action	Small-molecule, oral inhibitor of P-selectin, a cell adhesion molecule critical in inflammation and thrombosis [1] [2].

| **Key Efficacy In Vivo** | • **Thrombus Resolution:** ~80% vein lumen opening in a baboon DVT model vs. 0% in controls [1]. • **Vein Wall Protection:** Superior to LMWH (enoxaparin) in reducing vein wall stiffness and intimal thickening in a rat DVT model [2] [3]. • **Anti-inflammatory:** Significantly reduced vein wall IL-13, MCP-1, and PDGF-ββ in rats [2] [3]. | | **Lack of Anticoagulation** | Promoted thrombus resolution without affecting measured coagulation parameters, suggesting a potential bleeding risk advantage [1]. | | **Human Trial Result** | Did **not** inhibit platelet-monocyte aggregate formation in healthy human smokers at a 600 mg dose [4]. | | **Major Limitations** | • Low water solubility and binding affinity (K_d ~200 µM) [5]. • Ineffective in human trial at the tested dose [4]. |

Troubleshooting Common Experimental Issues

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Here are solutions to frequently encountered problems when working with **PSI-697**.

Issue	Possible Cause	Recommended Solution
Lack of efficacy in cellular assays (e.g., PMA formation)	• Low potency and solubility of **PSI-697**. • Insufficient plasma concentration.	• Use a positive control (e.g., P-selectin blocking antibody like CLB-Thromb/6) to validate the assay [4]. • Consider alternative, more potent inhibitors (e.g., THCMA) for in vitro work [5].
Poor in vivo efficacy at tested doses	• Low oral bioavailability or rapid clearance. • Species-specific differences in metabolism.	• In animal studies (rat, baboon), effective oral doses were typically 30 mg/kg [1] [2] [3]. • For thrombosis models, initiate dosing before or shortly after thrombus induction for optimal effect on resolution and inflammation [1].
Challenges with solubility for dosing	Inherently low water solubility of **PSI-697** [5].	• Use formulation vehicles like DMSO for stock solutions followed by dilution in a compatible aqueous medium (e.g., saline with cyclodextrins). • The research compound THCMA was specifically designed to address this issue with 1,000-fold higher solubility [5].

Experimental Protocols

For researchers looking to replicate key studies, here are summarized methodologies from the literature.

Protocol 1: Rat Stenosis Model of Venous Thrombosis

This protocol is used to assess the effect of **PSI-697** on thrombus resolution and vein wall injury [2] [3].

- **Thrombus Induction:** Male Sprague-Dawley rats undergo inferior vena cava (IVC) stenosis to induce thrombosis.
- **Dosing Regimen:** Treatment begins 2 days post-thrombosis and continues for 7 days. Groups include:
  - **PSI-697**: 30 mg/kg via oral gavage daily.
  - Control: Vehicle control.
  - LMWH: 3 mg/kg Enoxaparin subcutaneously daily (for comparison).
- **Endpoints Analysis (at day 7):**
  - **Thrombus Mass:** Weigh the excised thrombus.
  - **Vein Wall Stiffness:** Assess via tensiometry.
  - **Histology:** Score intimal thickness.

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- **Inflammatory Mediators:** Measure cytokines (e.g., IL-13, MCP-1) in the vein wall by ELISA.

Protocol 2: Human Platelet-Monocyte Aggregate (PMA) Assay

This protocol is for evaluating the pharmacodynamic effect of P-selectin inhibitors in human blood [4].

- **Study Design:** A double-blind, placebo-controlled crossover study.
- **Dosing:** A single oral dose of **PSI-697** (600 mg) or matched placebo.
- **Blood Sampling:** Collect blood at 4 and 24 hours post-dosing.
- **Stimulation & Staining:** Incubate whole blood with thrombin receptor-activating peptide (TRAP; 0.1-1.0 µM) or buffer. Then, stain for platelets and monocytes.
- **Flow Cytometry:** Analyze the samples to quantify the percentage of monocytes with attached platelets (PMAs).

Mechanism and Experimental Pathway

The following diagram visualizes the therapeutic mechanism of **PSI-697** and its integration into a typical in vivo research workflow.

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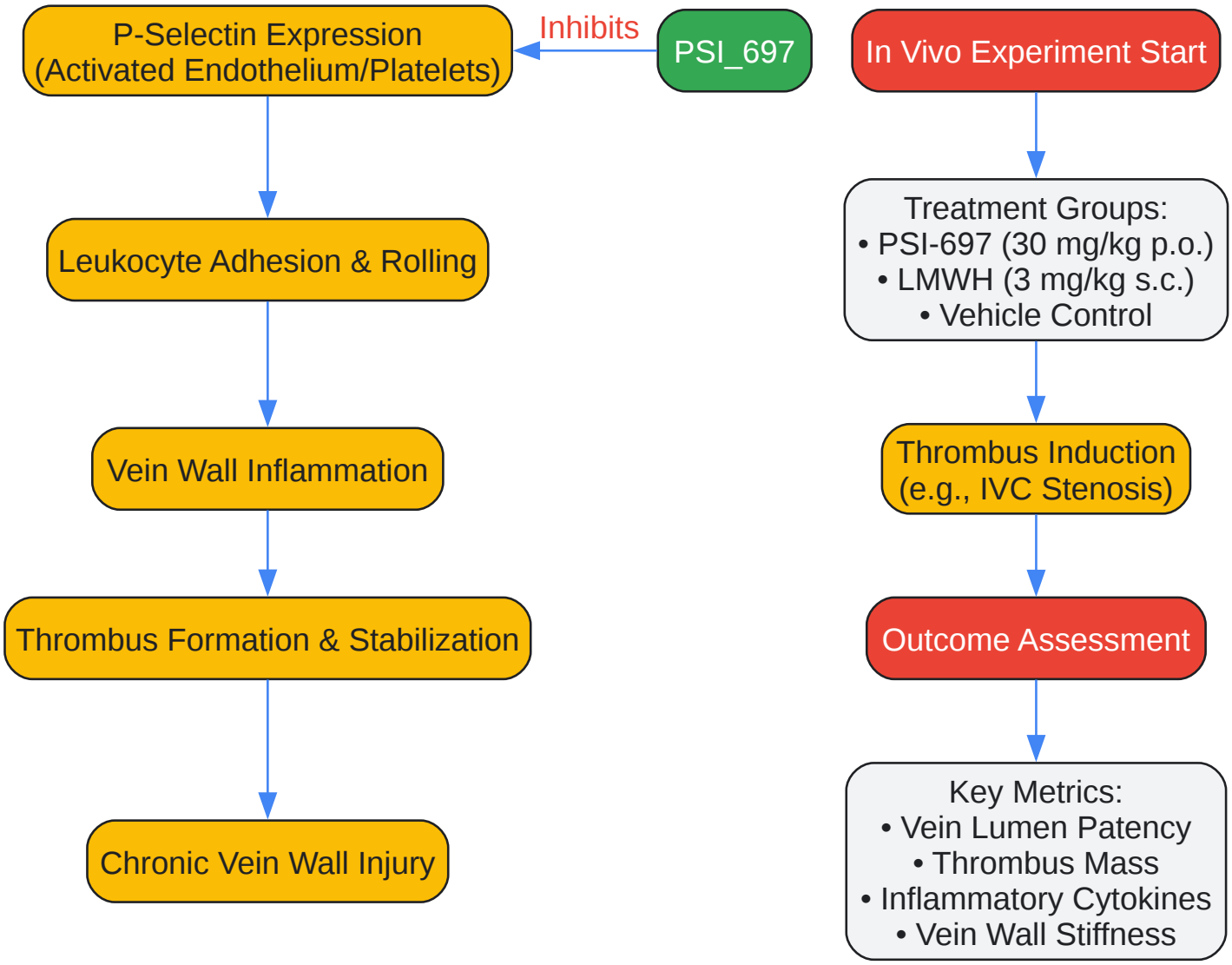

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Future Directions and Compound Optimization

Given the limitations of **PSI-697**, research has moved towards developing superior analogs.

- **Next-Generation Inhibitor: THCMA**: A newly designed small-molecule, **THCMA**, was developed to overcome **PSI-697**'s drawbacks. It self-assembles into nanoparticles and shows significant improvements [5]:
  - **≈1,030-fold higher water solubility** than **PSI-697**.
  - **≈100-fold greater oral efficacy** in inhibiting arterial and venous thrombosis in rodent models.
  - Potent activity at doses that **do not cause bleeding** or coagulation disorders.

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- **Computational Screening**: Modern drug discovery employs computational approaches like molecular docking and dynamics simulations to screen ultra-large virtual compound libraries, which can help identify more potent and drug-like P-selectin inhibitors [6] [7].

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